

In-Depth Technical Guide to Molar Mass and Density of Sodium Deuterioxide Solutions

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Compound of Interest

Compound Name: Sodium deuterioxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molar mass and density of **sodium deuterioxide** (NaOD) solutions. Understanding these fundamental physicochemical properties is crucial for researchers and professionals in various scientific fields, including drug development, where isotopic labeling is a key technique. This document presents quantitative data in structured tables, details relevant experimental protocols, and offers visualizations to clarify key concepts.

Molar Mass of Sodium Deuterioxide (NaOD)

Sodium deuterioxide is the deuterated isotopologue of sodium hydroxide (NaOH), where the protium atom in the hydroxyl group is replaced by a deuterium atom. This isotopic substitution results in a predictable increase in its molar mass.

The molar mass of a compound is calculated by summing the atomic masses of its constituent atoms. The chemical formula for **sodium deuterioxide** is NaOD.

- Atomic mass of Sodium (Na): ~22.990 g/mol
- Atomic mass of Oxygen (O): ~15.999 g/mol
- Atomic mass of Deuterium (D): ~2.014 g/mol

Therefore, the molar mass of NaOD is calculated as follows:

Molar Mass (NaOD) = Atomic Mass (Na) + Atomic Mass (O) + Atomic Mass (D)
Molar Mass (NaOD) $\approx 22.990 + 15.999 + 2.014 = 41.003$ g/mol

For comparison, the molar mass of sodium hydroxide (NaOH) is approximately 39.997 g/mol .

Table 1: Molar Mass of **Sodium Deuterioxide** and its Constituents

Component	Symbol	Atomic/Molar Mass (g/mol)
Sodium	Na	22.990
Oxygen	O	15.999
Deuterium	D	2.014
Sodium Deuterioxide	NaOD	41.003[1]
Hydrogen	H	1.008
Sodium Hydroxide	NaOH	39.997

Density of Sodium Deuterioxide (NaOD) Solutions

The density of a solution is a critical parameter influenced by concentration and temperature. While extensive data for a wide range of **sodium deuterioxide** (NaOD) solution concentrations and temperatures is not readily available in the public domain, data for commercially available concentrations can be found. It is important to note that the density of a NaOD solution in deuterium oxide (D₂O) will be higher than an equivalent concentration of NaOH in water (H₂O) due to the greater mass of deuterium.

Table 2: Density of Commercially Available **Sodium Deuterioxide** (NaOD) Solutions

Concentration (wt. % in D ₂ O)	Density (g/mL) at 20°C
30%	~1.33
40%	~1.46

Note: These values are approximate and can vary slightly between suppliers. Always refer to the manufacturer's certificate of analysis for precise data.

Due to the limited availability of comprehensive density data for NaOD solutions across a broad range of concentrations and temperatures, the following table for sodium hydroxide (NaOH) solutions is provided as a reference. Researchers can expect the density of NaOD solutions to be slightly higher than the corresponding NaOH solutions.

Table 3: Density of Sodium Hydroxide (NaOH) Solutions at 20°C

Concentration (wt. %)	Density (g/cm ³)
5	1.054
10	1.109
15	1.164
20	1.219
25	1.274
30	1.328
35	1.381
40	1.430
45	1.476
50	1.521

Experimental Protocols for Density Determination

Accurate determination of solution density is paramount for many experimental and industrial applications. The following are detailed methodologies for two common and precise techniques used to measure the density of liquid solutions like **sodium deuteroxide**.

Pycnometer Method

The pycnometer method is a highly accurate gravimetric technique for determining the density of a liquid. It relies on the precise measurement of the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a specific, calibrated volume)
- Analytical balance (with a precision of at least 0.1 mg)
- Constant temperature bath
- Thermometer
- Syringe or pipette
- Cleaning solvents (e.g., deionized water, acetone)

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with deionized water and then rinse with a solvent like acetone to ensure it is completely dry.
- Mass of Empty Pycnometer: Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass as m_1 .
- Calibration with Deionized Water:
 - Fill the pycnometer with deionized water, ensuring no air bubbles are trapped.
 - Insert the stopper, allowing excess water to escape through the capillary.
 - Place the filled pycnometer in a constant temperature bath set to the desired temperature (e.g., 20°C) and allow it to equilibrate for at least 20 minutes.
 - Carefully dry the outside of the pycnometer and weigh it. Record this mass as m_2 .
 - The volume of the pycnometer (V) at that temperature can be calculated using the known density of water (ρ_{water}) at that temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$.

- Measurement of the Sample Solution:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with the **sodium deuteroxide** solution.
 - Repeat the equilibration and weighing steps as performed for the deionized water. Record the mass of the pycnometer filled with the sample solution as m_3 .
- Density Calculation: The density of the **sodium deuteroxide** solution (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = (m_3 - m_1) / V$

Oscillating U-tube Densitometry

This is a modern and rapid method for determining the density of liquids. The principle is based on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid.

Apparatus:

- Digital densitometer with an oscillating U-tube
- Syringes for sample injection
- Waste container
- Cleaning and rinsing solutions (e.g., deionized water, ethanol, acetone)

Procedure:

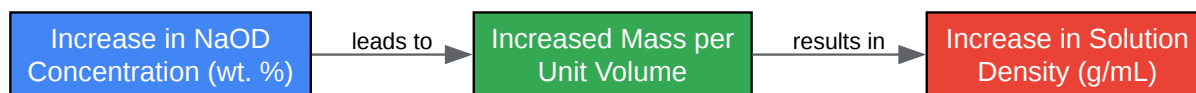
- Instrument Calibration: Calibrate the densitometer according to the manufacturer's instructions. This typically involves measuring the oscillation periods of two standards with well-known densities, often dry air and deionized water.
- Sample Preparation: Ensure the **sodium deuteroxide** solution is free of any air bubbles, as these will significantly affect the results.

- **Sample Injection:** Using a clean syringe, carefully inject the sample solution into the oscillating U-tube. Ensure the tube is completely filled without any bubbles.
- **Measurement:** The instrument will automatically measure the oscillation period of the U-tube filled with the sample and, based on the prior calibration, calculate and display the density of the solution. The measurement is typically temperature-controlled by the instrument.
- **Cleaning:** After the measurement, flush the U-tube with appropriate cleaning solvents to remove all traces of the sample.

Visualizations

Relationship Between Concentration and Density

The following diagram illustrates the logical relationship between the concentration of a solute in a solvent and the resulting density of the solution. As the concentration of a solute like **sodium deuteroxide** increases, the mass per unit volume of the solution also increases, leading to a higher density.

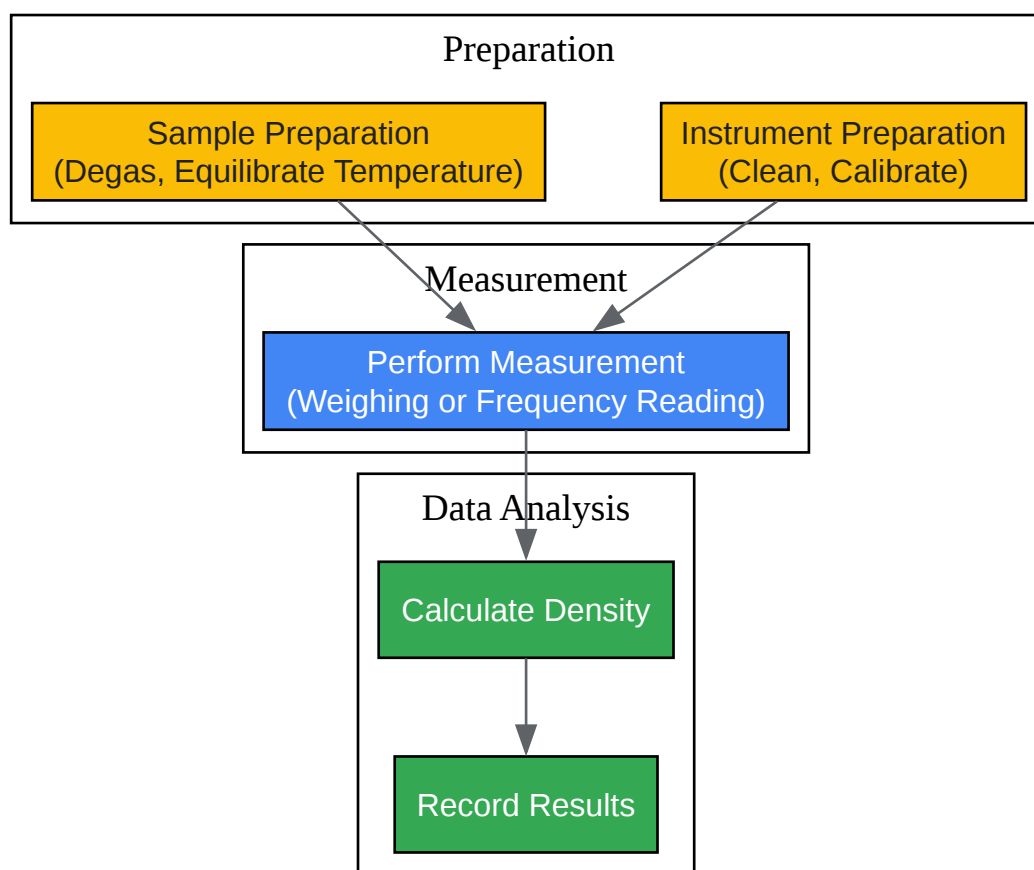


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Caption: Logical flow from increased concentration to increased density.

Experimental Workflow for Density Determination

This diagram outlines the general workflow for determining the density of a liquid sample using either the pycnometer or oscillating U-tube method.



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Caption: General experimental workflow for density measurement.

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References

- 1. scribd.com [scribd.com]
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